

Personal protective equipment for handling 4-Bromopyridine hydrochloride

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Compound of Interest

Compound Name: 4-Bromopyridine hydrochloride

Cat. No.: B018804

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Essential Safety and Handling Guide for 4-Bromopyridine Hydrochloride

For researchers, scientists, and professionals in drug development, the safe handling of chemical reagents is paramount. This guide provides essential, immediate safety and logistical information for the proper use of **4-Bromopyridine hydrochloride**, including detailed operational and disposal plans.

Chemical Identifier:

- Name: **4-Bromopyridine hydrochloride**
- CAS Number: 19524-06-2
- Molecular Formula: $C_5H_4BrN \cdot HCl$

Hazard Identification and GHS Classification

4-Bromopyridine hydrochloride is classified as a hazardous substance.^{[1][2]} Understanding its specific hazards is the first step in safe handling.

GHS Hazard Statements:

- H302: Harmful if swallowed.^{[3][4]}

- H312: Harmful in contact with skin.
- H315: Causes skin irritation.[3][4]
- H319: Causes serious eye irritation.[3][4]
- H332: Harmful if inhaled.
- H335: May cause respiratory irritation.[3]

Signal Word: Warning[1][2][3]

Hazard Class	Category
Acute Toxicity, Oral	Category 4
Acute Toxicity, Dermal	Category 4
Acute Toxicity, Inhalation	Category 4
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2
Specific target organ toxicity — single exposure	Category 3

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to minimize exposure and ensure personal safety.[5]

Body Part	Personal Protective Equipment	Specifications and Usage
Eyes/Face	Safety Goggles or Face Shield	Must be worn at all times to protect against dust particles and splashes.[3][6]
Hands	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended.[7] Inspect for tears or punctures before use.
Body	Laboratory Coat	A fully buttoned lab coat should be worn to protect skin.[6]
Respiratory	Fume Hood or Respirator	All handling of 4-Bromopyridine hydrochloride powder should occur in a certified chemical fume hood to minimize inhalation.[6][7] If a fume hood is not available, a NIOSH/MSHA approved respirator with appropriate cartridges should be used.[2]

Operational Plan: Handling 4-Bromopyridine Hydrochloride

A systematic approach to handling this compound is crucial for safety and experimental success.

Preparation

- Ventilation: Ensure the laboratory is well-ventilated before beginning any work.[7] All manipulations of solid **4-Bromopyridine hydrochloride** should be performed in a certified chemical fume hood.[6][7]

- **Emergency Equipment:** Confirm that an emergency eyewash station and safety shower are readily accessible and operational.
- **Don PPE:** Put on all required personal protective equipment as outlined in the table above.

Handling

- **Weighing and Transfer:** Weigh the required amount of **4-Bromopyridine hydrochloride** within the fume hood. Use non-sparking tools and handle carefully to avoid creating dust.[\[3\]](#)
[\[8\]](#)
- **Container Management:** Keep the container tightly closed when not in use to prevent exposure to moisture, as the compound is hygroscopic.[\[1\]](#)[\[4\]](#) Store in a cool, dry, and well-ventilated area away from ignition sources and incompatible materials such as strong oxidizing agents and strong bases.[\[5\]](#)[\[7\]](#)
- **Avoid Contact:** Avoid contact with skin, eyes, and clothing.[\[3\]](#) Do not eat, drink, or smoke in the handling area.[\[3\]](#)

Cleanup

- **Decontamination:** After handling, decontaminate all glassware and surfaces that may have come into contact with the chemical.
- **Spill Management:** In case of a small spill, sweep up the solid material, taking care not to generate dust, and place it in a suitable, labeled container for disposal.[\[1\]](#)[\[4\]](#) For larger spills, evacuate the area and follow institutional emergency procedures.
- **Personal Hygiene:** Wash hands thoroughly with soap and water after handling is complete.
[\[1\]](#)

Emergency Procedures

In the event of accidental exposure, immediate action is critical.

Exposure Type	First Aid Measures
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes at an emergency eyewash station, holding the eyelids open.[3] Seek immediate medical attention.[6]
Skin Contact	Remove contaminated clothing and wash the affected area with soap and plenty of water.[3] [6] If irritation persists, seek medical attention.[6]
Inhalation	Move the individual to fresh air.[2][3] If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration. Seek immediate medical attention.[2]
Ingestion	Do NOT induce vomiting.[6] Rinse the mouth with water.[3] Seek immediate medical attention. [6]

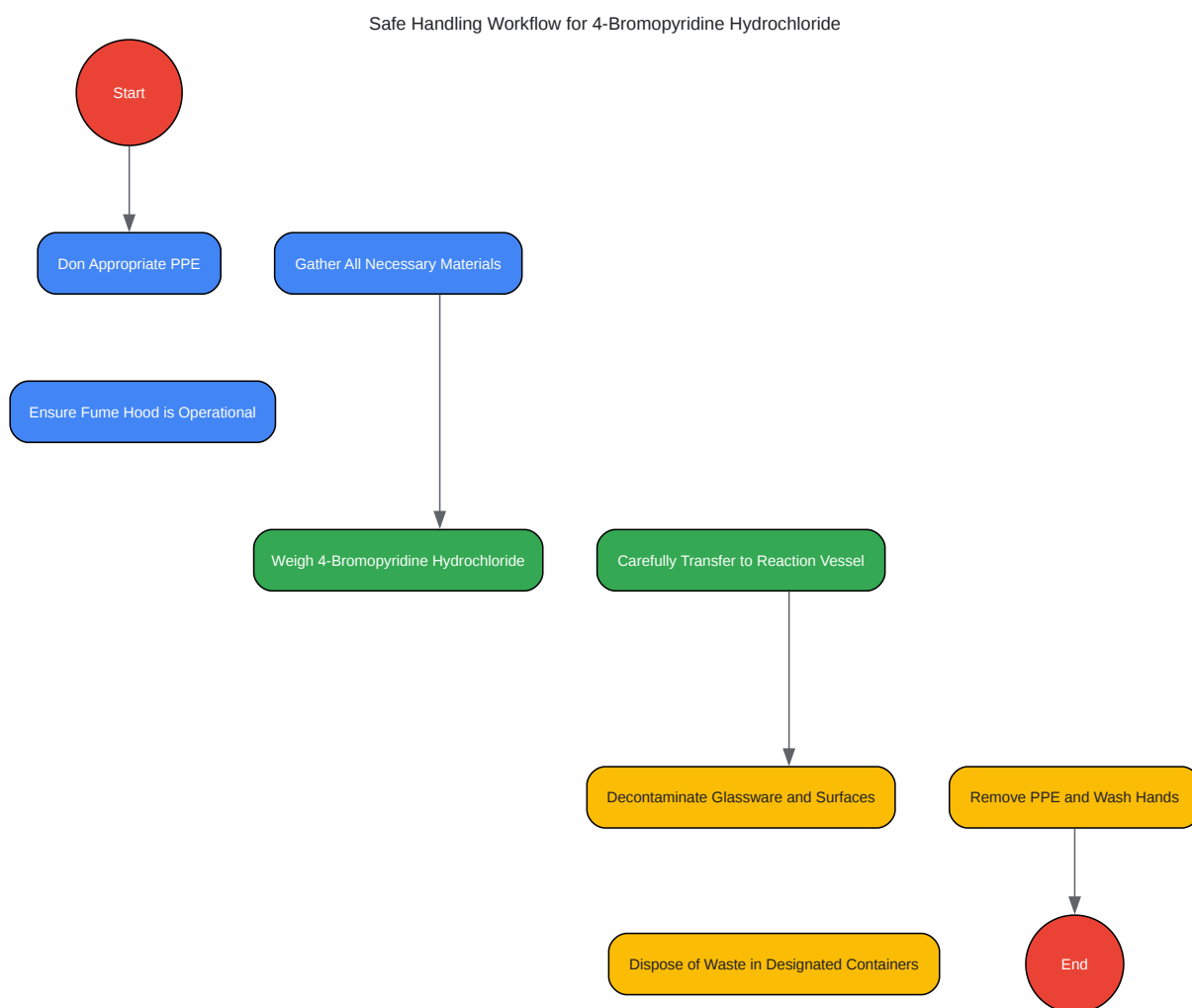
Disposal Plan

Proper disposal of **4-Bromopyridine hydrochloride** and its containers is essential to prevent environmental contamination and comply with regulations.

- **Waste Collection:** All waste containing **4-Bromopyridine hydrochloride**, including contaminated consumables and spill cleanup materials, must be treated as hazardous waste.[4] Collect this waste in a designated, properly labeled, and sealed container.
- **Waste Storage:** Store hazardous waste containers in a designated, well-ventilated, and cool area, away from incompatible materials, pending disposal.
- **Disposal Method:** Dispose of the hazardous waste through a licensed waste disposal company, in accordance with all local, state, and federal regulations.[3] Do not dispose of it down the drain or in the general trash.
- **Container Disposal:** Empty containers should be triple-rinsed with a suitable solvent. The rinsate must be collected as hazardous waste.[3] After rinsing, the containers can be

disposed of according to institutional and local regulations.[3]

Workflow for Safe Handling



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Caption: Workflow for the safe handling of **4-Bromopyridine hydrochloride**.

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